

Essential Safety and Disposal Guidelines for 4'-Carboxy-m-terphenyl

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Compound of Interest

Compound Name: 4'-Carboxy-m-terphenyl

Cat. No.: B15485747

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Disclaimer: A specific Safety Data Sheet (SDS) for **4'-Carboxy-m-terphenyl** was not located. The following disposal procedures are based on the safety data of the closely related isomer, p-Terphenyl-4-carboxylic acid, and the parent compound, m-Terphenyl. Researchers, scientists, and drug development professionals should use this information as a preliminary guide and consult with their institution's Environmental Health and Safety (EHS) department for final disposal protocols.

Proper chemical handling and disposal are paramount in a laboratory setting to ensure personnel safety and environmental protection. This document provides a procedural guide for the proper disposal of **4'-Carboxy-m-terphenyl**, synthesized from the safety profiles of analogous compounds.

Hazard Profile of a Related Isomer

The hazard classification for p-Terphenyl-4-carboxylic acid, an isomer of **4'-Carboxy-m-terphenyl**, provides critical insight into the potential risks. This information is crucial for making informed decisions about handling and disposal.

Hazard Classification	Description	Precautionary Statement Codes
Acute Toxicity, Oral (Category 4)	Harmful if swallowed.	P264, P270, P301+P317, P330, P501
Eye Irritation (Category 2)	Causes serious eye irritation.	P280, P305+P351+P338
Hazardous to the Aquatic Environment, Short-term (Acute) - Category 1	Very toxic to aquatic life.	P273, P391
Hazardous to the Aquatic Environment, Long-term (Chronic) - Category 1	Very toxic to aquatic life with long lasting effects.	P273, P391, P501

Data sourced from the Safety Data Sheet for p-Terphenyl-4-carboxylic acid.[\[1\]](#)

Step-by-Step Disposal Protocol

The following protocol is a recommended procedure for the disposal of **4'-Carboxy-m-terphenyl**, based on the properties of its isomer.

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.[\[1\]](#)[\[2\]](#)

2. Waste Collection:

- Collect waste **4'-Carboxy-m-terphenyl** in a designated, properly labeled, and sealed container.
- Do not mix with other waste streams unless explicitly permitted by your institution's EHS guidelines.

3. Labeling:

- Clearly label the waste container with the chemical name ("**4'-Carboxy-m-terphenyl**"), concentration, and any known hazard symbols (e.g., "Harmful," "Irritant," "Environmentally Hazardous").

4. Storage:

- Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[2\]](#)
- Ensure the storage area is secure and accessible only to authorized personnel.

5. Disposal Request:

- Contact your institution's EHS department to arrange for the pickup and disposal of the chemical waste.
- Provide them with all necessary information regarding the waste, including its composition and any available safety data.

6. Accidental Spillage:

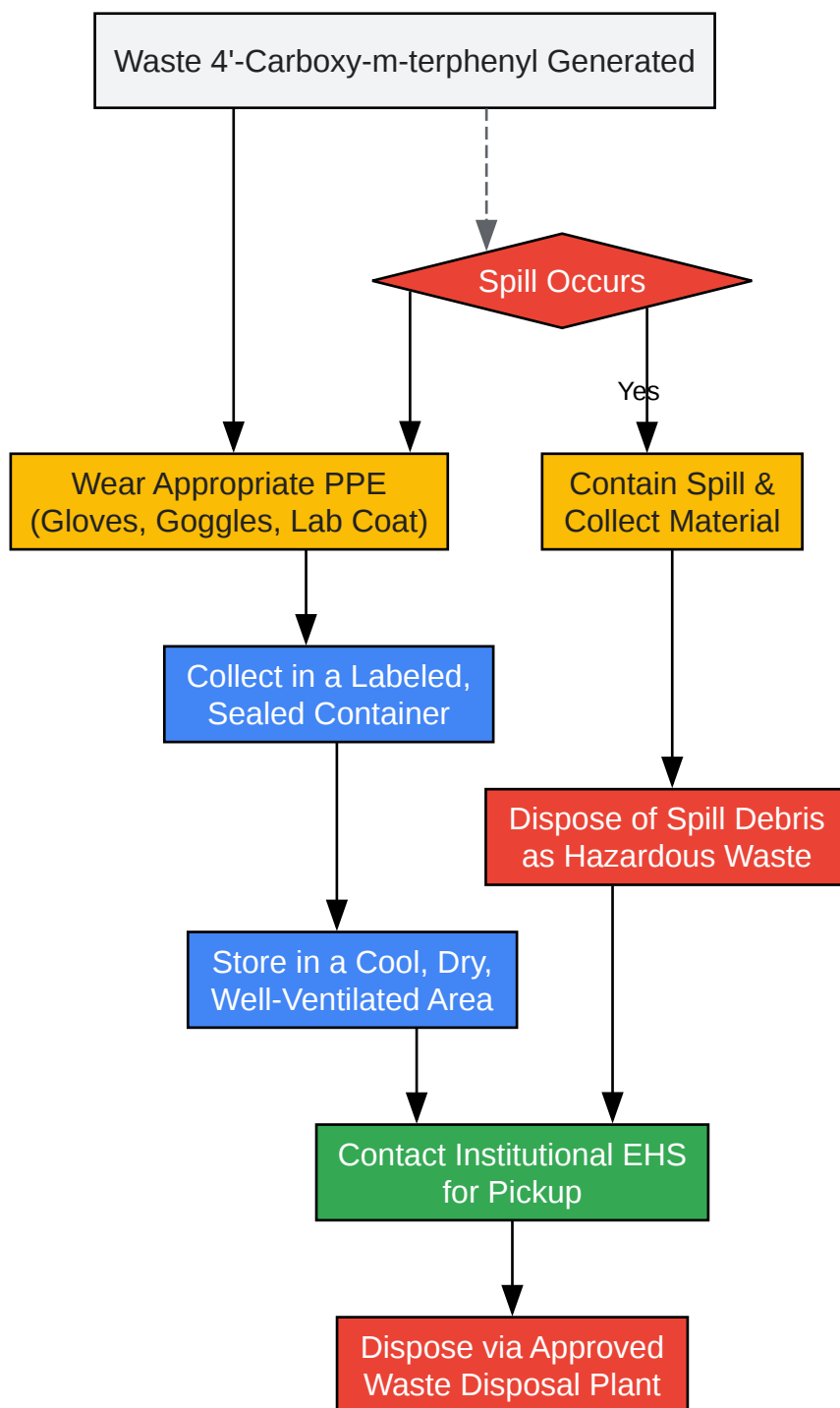
- In the event of a spill, avoid breathing dust.[\[2\]](#)
- Wear appropriate PPE and collect the spilled material.
- Place the collected material in a designated container for disposal.[\[1\]](#)
- Clean the spill area thoroughly.
- Avoid releasing the substance into the environment.[\[1\]](#)

Important Considerations:

- Regulatory Compliance: All disposal activities must comply with local, state, and federal regulations.
- Consult EHS: Your institution's EHS department is the ultimate authority on chemical disposal procedures. Always consult with them before disposing of any chemical waste.

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **4'-Carboxy-m-terphenyl**.



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References

- 1. P-TERPHENYL-4-CARBOXYLIC ACID - Safety Data Sheet [chemicalbook.com]
- 2. fishersci.com [fishersci.com]
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